

# Physical properties of 2-Methyltetrahydrothiophen-3-one (boiling point, density)

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## Compound of Interest

Compound Name: 2-Methyltetrahydrothiophen-3-one

Cat. No.: B078238

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## Technical Guide: Physicochemical Properties of 2-Methyltetrahydrothiophen-3-one

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Methyltetrahydrothiophen-3-one** (CAS No. 13679-85-1) is a heterocyclic compound recognized for its distinct organoleptic properties, finding primary applications in the flavor and fragrance industries. Its sulfur-containing structure contributes to its characteristic aroma, which is often described as berry, fruity, and sulfurous. A comprehensive understanding of its physical properties is essential for its application in formulation, synthesis, and quality control. This guide provides an in-depth overview of the boiling point and density of **2-Methyltetrahydrothiophen-3-one**, including detailed experimental protocols and a summary of its biosynthetic pathway.

### Physical Properties

The key physical properties of **2-Methyltetrahydrothiophen-3-one** are summarized in the table below. These values are critical for handling, storage, and application of the compound in various experimental and industrial settings.

Property	Value	Conditions
Boiling Point	82 °C	at 28 mmHg
Density	1.119 g/mL	at 25 °C

Data sourced from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **2-Methyltetrahydrothiophen-3-one** is not readily available in public literature, the reported values are consistent with standard laboratory procedures. The likely methodologies are detailed below.

### Determination of Boiling Point at Reduced Pressure

The boiling point of **2-Methyltetrahydrothiophen-3-one** is reported at a reduced pressure (82 °C at 28 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point. The determination of boiling point under reduced pressure is a standard technique in organic chemistry.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding pressure. By reducing the pressure above the liquid, the boiling point is lowered.

Apparatus:

- A distillation flask of appropriate size
- A heating mantle or oil bath
- A thermometer calibrated for the expected temperature range
- A condenser
- A vacuum pump and a manometer to measure the pressure
- Boiling chips or a magnetic stirrer to ensure smooth boiling

#### Procedure:

- A small amount of **2-Methyltetrahydrothiophen-3-one**, along with a few boiling chips, is placed in the distillation flask.
- The apparatus is assembled for vacuum distillation, ensuring all joints are properly sealed.
- The vacuum pump is connected and the system is evacuated to the desired pressure, in this case, 28 mmHg, as measured by the manometer.
- The flask is gently heated.
- The temperature is recorded when the liquid begins to boil and a steady reflux is observed in the condenser. This temperature is the boiling point at the recorded pressure.

## Determination of Density

The density of a liquid is its mass per unit volume. For **2-Methyltetrahydrothiophen-3-one**, the density is reported as 1.119 g/mL at 25 °C. Standard methods for determining the density of liquids include the use of a pycnometer or a digital density meter.

Principle: The mass of a precisely known volume of the liquid is measured at a specific temperature.

#### Apparatus:

- A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- A thermostatically controlled water bath
- An analytical balance

#### Procedure:

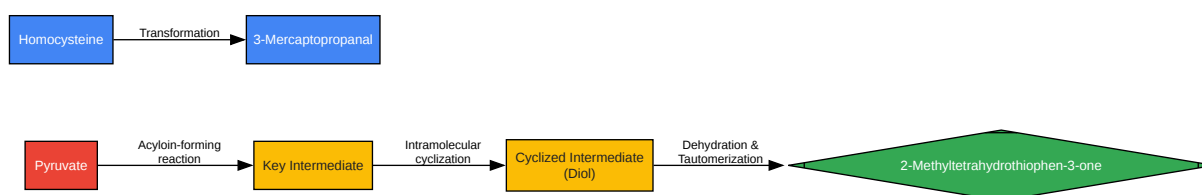
- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.

- The pycnometer is filled with **2-Methyltetrahydrothiophen-3-one**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a water bath maintained at 25 °C until it reaches thermal equilibrium.
- The volume is adjusted precisely to the mark, and any excess liquid is carefully removed.
- The pycnometer is removed from the bath, wiped dry, and its mass is accurately measured.
- The density is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

## Biosynthesis of 2-Methyltetrahydrothiophen-3-one

**2-Methyltetrahydrothiophen-3-one** is known to be produced by the bacterium *Chitinophaga* Fx7914. Its biosynthesis is a notable example of the generation of flavor compounds by microorganisms. The pathway involves the condensation of precursors derived from amino acid and carbohydrate metabolism.

The biosynthetic pathway for **2-Methyltetrahydrothiophen-3-one** in *Chitinophaga* Fx7914 is initiated from two primary building blocks: homocysteine and pyruvate. Homocysteine is first converted to 3-mercaptopropanal. Pyruvate undergoes a reaction to form a key intermediate which then cyclizes. Subsequent dehydration and tautomerization steps lead to the formation of the final product, **2-Methyltetrahydrothiophen-3-one**.



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Caption: Biosynthetic pathway of **2-Methyltetrahydrothiophen-3-one** in Chitinophaga Fx7914.

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## References

- 1. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
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- To cite this document: BenchChem. [Physical properties of 2-Methyltetrahydrothiophen-3-one (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078238#physical-properties-of-2-methyltetrahydrothiophen-3-one-boiling-point-density]

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